

# Perinone Pigments: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: *Vat Red 15*

Cat. No.: *B1585388*

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An in-depth exploration of the fundamental characteristics, synthesis, and analysis of perinone pigments for researchers, scientists, and drug development professionals.

Perinone pigments are a class of high-performance organic compounds renowned for their exceptional stability, vibrant colors, and unique electronic properties. This technical guide provides a detailed overview of the core characteristics of the two primary isomers, Pigment Orange 43 and Pigment Red 194, encompassing their synthesis, physicochemical properties, and analytical characterization.

## Core Physicochemical Characteristics

Perinone pigments are characterized by their robust molecular structure, which imparts outstanding resistance to light, heat, and chemicals. These properties make them suitable for a wide range of demanding applications, from industrial coatings and plastics to advanced organic electronics.

## Quantitative Data Summary

The key performance indicators for Pigment Orange 43 (trans-isomer) and Pigment Red 194 (cis-isomer) are summarized below.

Property	Pigment Orange 43 (trans-isomer)	Pigment Red 194 (cis-isomer)
Colour Index Name	C.I. Pigment Orange 43	C.I. Pigment Red 194
Colour Index Number	71105	71100
CAS Number	4424-06-0	4216-02-8
Molecular Formula	C <sub>26</sub> H <sub>12</sub> N <sub>4</sub> O <sub>2</sub>	C <sub>26</sub> H <sub>12</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	412.41 g/mol	412.40 g/mol
Lightfastness (BWS)	8 (Full Shade & 1/3 SD in HDPE)[1]	7-8[2]
Heat Stability	~280 °C in PE and PET[1]	270 °C in Polypropylene[2]
Chemical Resistance	Excellent	Excellent
Acid Resistance	5 (Excellent)[3]	5 (Excellent)[4]
Alkali Resistance	5 (Excellent)[3]	5 (Excellent)[4]
Oil Absorption	60-80 g/100g [5]	40-45 g/100g [4]
Density	1.5 g/cm <sup>3</sup> [3]	1.70 g/cm <sup>3</sup> [4]
Appearance	Bright, reddish orange powder[1]	Dark red powder[2]

## Synthesis and Isomer Separation

The synthesis of perinone pigments typically involves the condensation of naphthalenetetracarboxylic dianhydride with o-phenylenediamine. This reaction yields a mixture of the cis and trans isomers.[6] The separation of these isomers is a critical step and is achieved through the differential solubility of their respective potassium salts in an alcoholic solution.

## Experimental Protocols

### 1. Synthesis of Mixed Perinone Isomers:

- Reactants: Naphthalenetetracarboxylic dianhydride and o-phenylenediamine.
- Solvent: Glacial acetic acid.
- Procedure:
  - Suspend naphthalenetetracarboxylic dianhydride and o-phenylenediamine in glacial acetic acid.
  - Heat the mixture to reflux (approximately 118 °C) and maintain for several hours.
  - The resulting precipitate, a mixture of cis and trans perinone isomers, is collected by filtration.
  - Wash the precipitate with a suitable solvent (e.g., ethanol) to remove impurities.
  - Dry the mixed-isomer product.

## 2. Separation of Cis and Trans Isomers:

- Reagents: Mixed perinone isomers, ethanol, potassium hydroxide (KOH).
- Procedure:
  - Suspend the mixed perinone isomers in ethanol.
  - Add a solution of potassium hydroxide in ethanol to the suspension.
  - Heat the mixture. The trans-isomer reacts with KOH to form a sparingly soluble potassium salt of the ring-opened structure, which precipitates from the solution. The cis-isomer remains in solution.<sup>[6]</sup>
  - Filter the hot mixture to isolate the precipitated potassium salt of the trans-isomer.
  - For the trans-isomer (Pigment Orange 43):
    - Wash the precipitate with hot ethanol.

- Hydrolyze the potassium salt by treatment with a dilute acid to regenerate the insoluble trans-perinone.
- Filter, wash with water until neutral, and dry to obtain pure Pigment Orange 43.
- For the cis-isomer (Pigment Red 194):
  - Cool the filtrate containing the cis-isomer.
  - Acidify the filtrate with a dilute acid to precipitate the cis-perinone.
  - Filter, wash with water until neutral, and dry to obtain pure Pigment Red 194.

## Analytical Characterization

The structural and compositional analysis of perinone pigments is crucial for quality control and research purposes. The following are key analytical techniques employed for their characterization.

### 1. Fourier Transform Infrared (FTIR) Spectroscopy:

- Objective: To identify the functional groups present in the perinone molecule and confirm the successful synthesis.
- Methodology:
  - Prepare a sample by mixing a small amount of the pigment with potassium bromide (KBr) and pressing it into a pellet, or by using an Attenuated Total Reflectance (ATR) accessory.
  - Acquire the FTIR spectrum in the range of 4000-400  $\text{cm}^{-1}$ .
  - Expected Peaks: Look for characteristic absorption bands corresponding to C=O (carbonyl) stretching, C=N (imine) stretching, and aromatic C-H and C=C vibrations.

### 2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

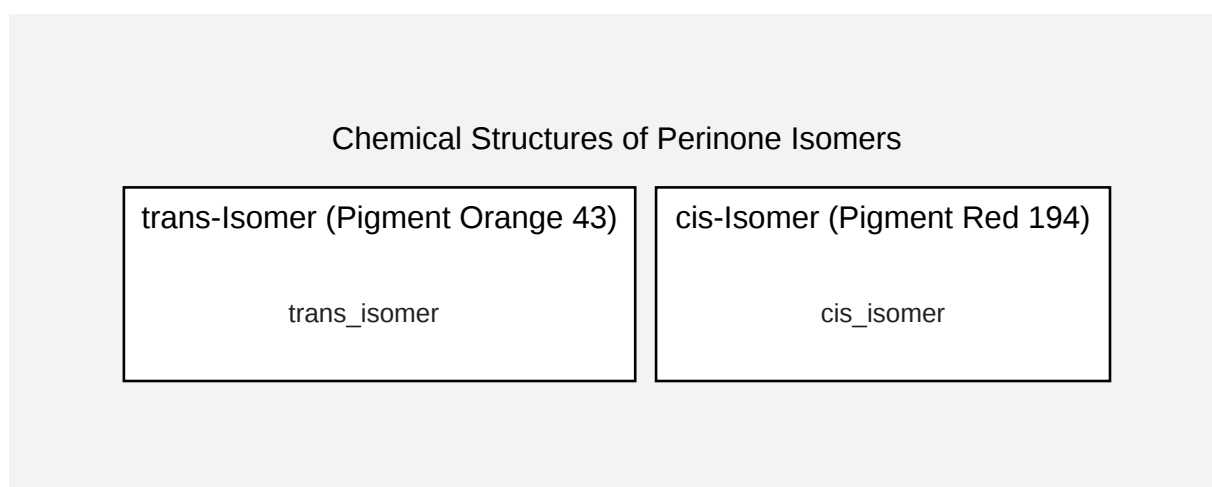
- Objective: To elucidate the molecular structure and differentiate between the cis and trans isomers. Due to the low solubility of perinone pigments in common organic solvents, specific

sample preparation is required.

- Methodology:
  - Dissolve the perinone pigment in a strong deuterated acid, such as deuterated sulfuric acid ( $D_2SO_4$ ), for analysis.[5]
  - Acquire  $^1H$  and  $^{13}C$  NMR spectra.
  - Expected Spectra: The symmetry of the isomers will be reflected in the number of distinct signals in the NMR spectra. The trans-isomer, being more symmetrical, will exhibit a simpler spectrum compared to the cis-isomer.

## Visualizations

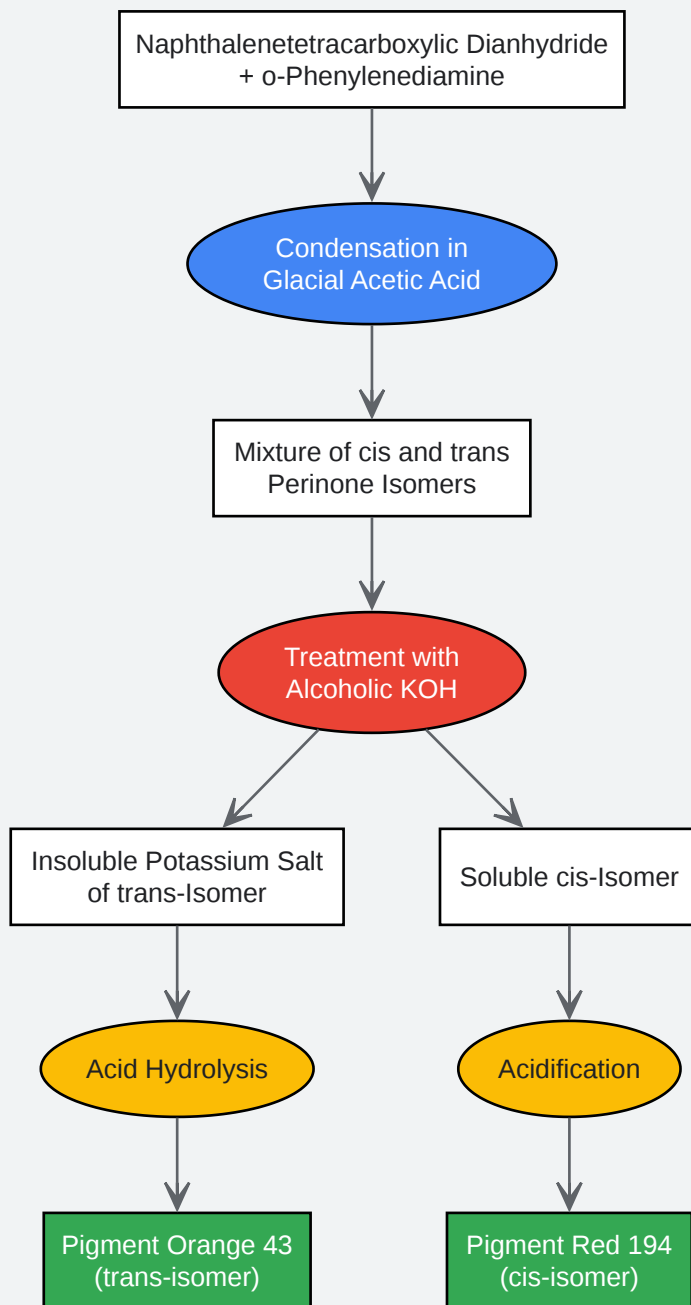
To further elucidate the concepts discussed, the following diagrams provide visual representations of the chemical structures, synthesis pathway, and analytical workflow.



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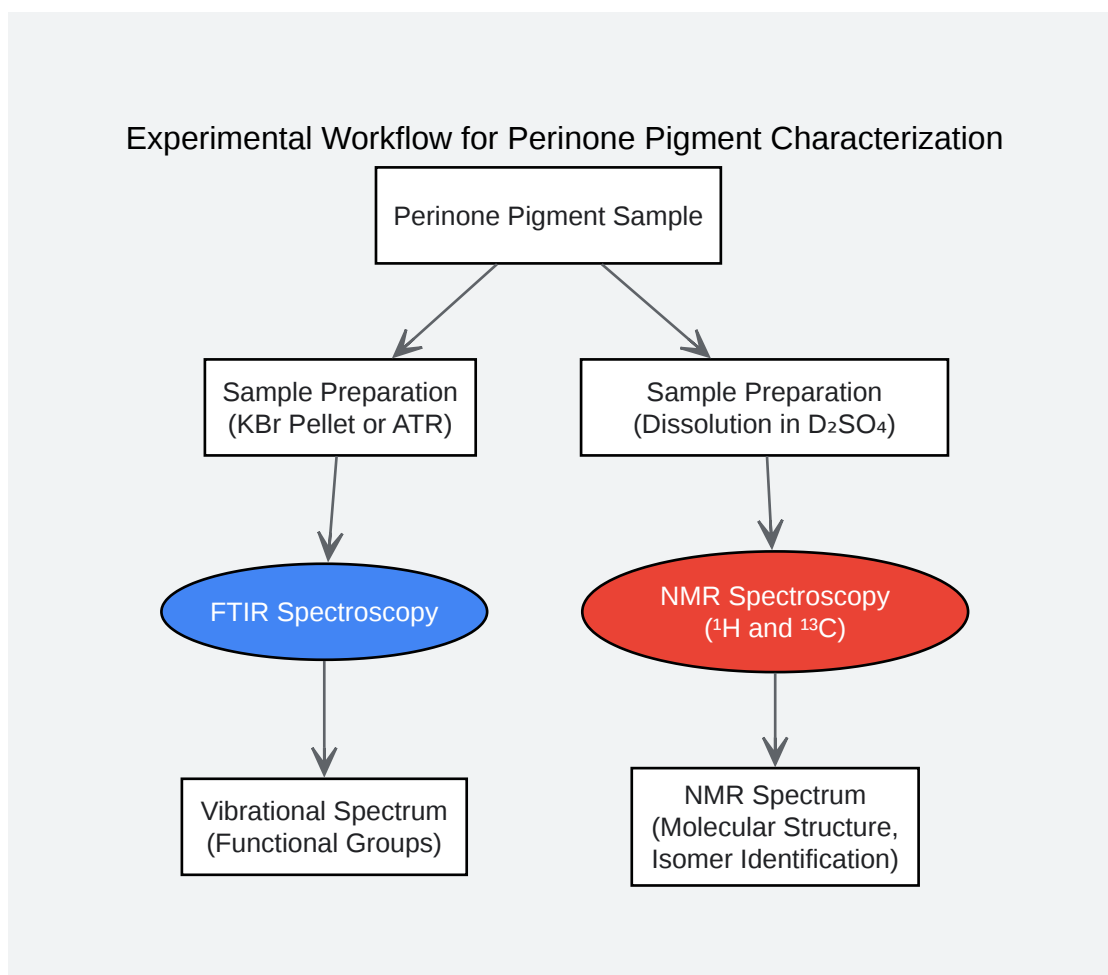
*Chemical structures of trans and cis perinone isomers.*

## General Synthesis Pathway of Perinone Pigments



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*Flowchart of the synthesis and separation of perinone isomers.*



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*Workflow for the analytical characterization of perinone pigments.*

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## References

- 1. scribd.com [scribd.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. US2850549A - Separation of cis and trans isomers - Google Patents [patents.google.com]

- 5. iris.unito.it [iris.unito.it]
- 6. Perinone—New Life of an Old Molecule - PMC [pmc.ncbi.nlm.nih.gov]
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